



Application Notes and Protocols for BDP FL-PEG4-TCO Bioconjugation

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

BDP FL-PEG4-TCO is a versatile and powerful tool for the fluorescent labeling of biomolecules. This reagent is composed of three key components: the bright and photostable BODIPY™ FL (BDP FL) fluorophore, a hydrophilic tetraethylene glycol (PEG4) spacer, and a reactive trans-cyclooctene (TCO) group.[1] The BDP FL dye offers excellent spectral properties for fluorescence imaging, while the PEG4 linker enhances water solubility and minimizes steric hindrance.[1][2] The TCO moiety facilitates highly specific and efficient labeling of tetrazinemodified molecules through a bioorthogonal "click chemistry" reaction known as inverseelectron-demand Diels-Alder (iEDDA) cycloaddition.[3][4] This reaction is exceptionally fast, proceeds under physiological conditions without the need for a catalyst, and is ideal for applications within complex biological systems, including live-cell imaging.[3][5]

This document provides a detailed guide to the properties of BDP FL-PEG4-TCO and comprehensive protocols for its application in bioconjugation.

Core Properties and Quantitative Data

The selection of a fluorescent probe is critical for the success of fluorescence-based experiments. BDP FL-PEG4-TCO offers a combination of high brightness, photostability, and exceptional reactivity for bioorthogonal labeling. The key physicochemical and spectroscopic properties are summarized below.

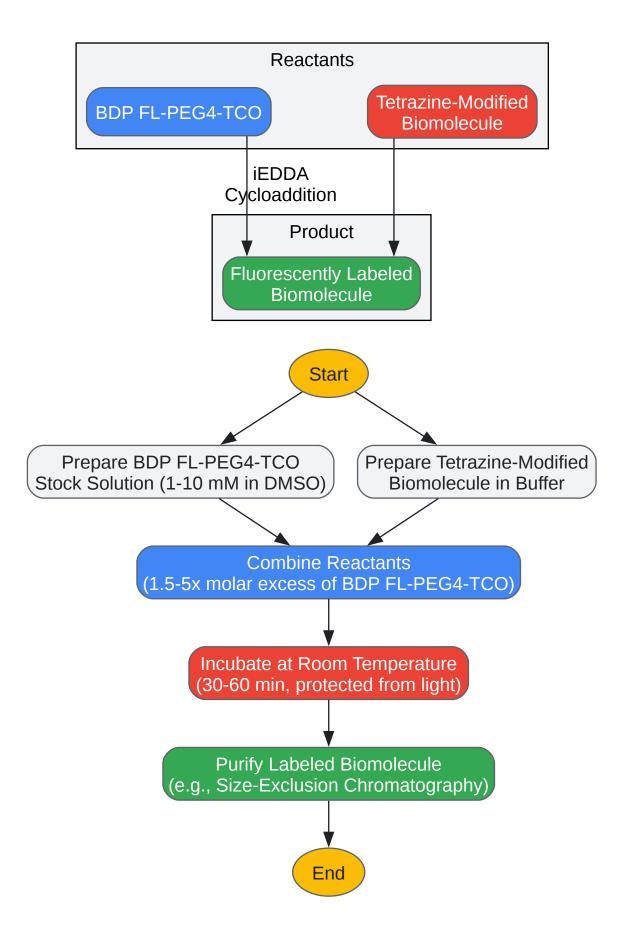


Property	Value	Reference(s)
Molecular Formula	C33H49BF2N4O7	[1][4]
Molecular Weight	662.6 g/mol	[1][4]
Excitation Maximum (λex)	503 nm	[1][4]
Emission Maximum (λem)	509 nm	[1][4]
Molar Extinction Coefficient (ε)	~80,000 M ⁻¹ cm ⁻¹	[1][4]
Fluorescence Quantum Yield (Φ)	~0.9	[1][2]
Solubility	Soluble in DMSO, DMF, DCM; low in water	[1][4]
Storage	-20°C, protected from light	[1][6]
Bioorthogonal Reaction	TCO-tetrazine (Inverse electron-demand Diels-Alder)	[1][3]
Reaction Kinetics (k ₂)	> 800 M ⁻¹ s ⁻¹	[3]

Signaling Pathways and Experimental Workflows TCO-Tetrazine Ligation Signaling Pathway

The bioconjugation of **BDP FL-PEG4-TCO** to a tetrazine-modified molecule occurs via an inverse-electron-demand Diels-Alder cycloaddition. This highly efficient and specific reaction forms a stable covalent bond.







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- To cite this document: BenchChem. [Application Notes and Protocols for BDP FL-PEG4-TCO Bioconjugation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15541584#step-by-step-guide-for-bdp-fl-peg4-tco-bioconjugation]

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